Technical Guide: Scalable Synthesis of p-Nitro-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name:	*P-nitro-N-methylaniline hydrochloride*
Cat. No.:	*B12446073*

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Executive Summary

p-Nitro-N-methylaniline (N-methyl-4-nitroaniline; MNA) is a critical intermediate in the synthesis of azo dyes, pharmaceutical agents, and as a stabilizer for energetic materials (e.g., inhibiting the decomposition of nitrate esters).[1][2] While the free base (CAS 100-15-2) is the primary commercial form, the hydrochloride salt is often generated transiently during purification or specifically required for aqueous solubility in early-stage drug formulation.[1][2]

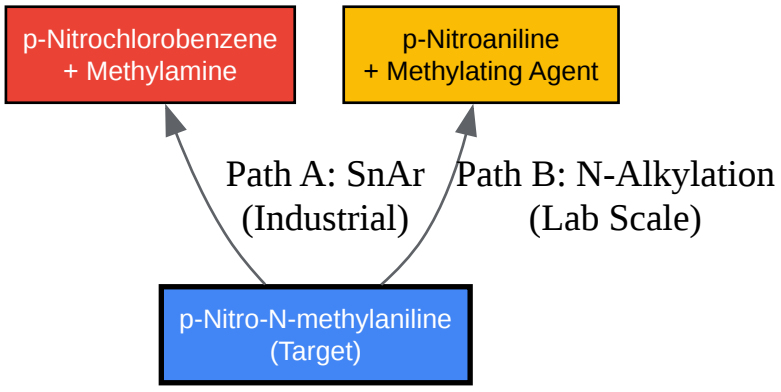
This guide details two distinct synthesis pathways selected for their operational reliability:

- The Industrial Standard (SnAr): A scalable, atom-efficient route using p-nitrochlorobenzene. [1][2]
- The Precision Lab Route (Reductive Alkylation/Protection): A high-purity method avoiding high-pressure reactors, ideal for gram-scale research.[1][2]

Retrosynthetic Analysis

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The synthesis of p-nitro-N-methylaniline can be deconstructed into two primary disconnections. The choice depends on available equipment (autoclave vs. standard glassware) and purity requirements.[1][2]



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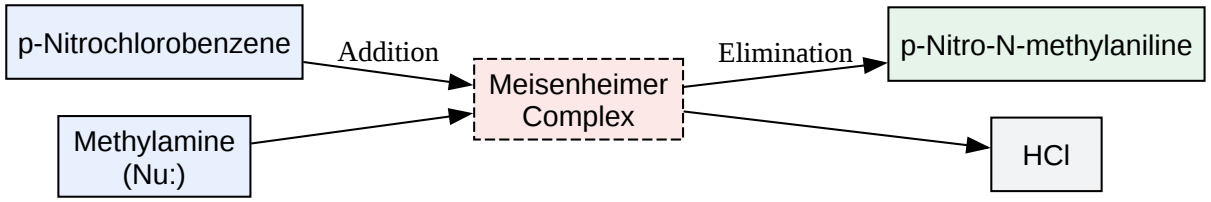
Figure 1: Retrosynthetic disconnection showing the two primary routes.

Pathway A: Nucleophilic Aromatic Substitution (SnAr)

Context: This is the dominant industrial route due to the high reactivity of p-nitrochlorobenzene toward nucleophiles.[1][2] The nitro group at the para position strongly withdraws electron density, activating the ring for chloride displacement.[1][2]

Mechanism: The Meisenheimer Complex

The reaction proceeds via an addition-elimination mechanism.[1][2] The amine attacks the ipso-carbon, forming a resonance-stabilized anionic intermediate (Meisenheimer complex) before chloride expulsion.[1][2]



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Figure 2: SnAr mechanism showing the critical intermediate complex.[1][2]

Experimental Protocol (Scalable)

- Precursors:p-Nitrochlorobenzene (1.0 eq), Methylamine (40% aq.[1][2] solution, 5.0 eq).
- Catalyst: Tetrabutylammonium bromide (TBAB) (0.05 eq) - Optional, improves phase transfer.[1][2]

Step-by-Step Workflow:

- Charging: Load p-nitrochlorobenzene (157.6 g, 1.0 mol) into a high-pressure autoclave (Hastelloy or Stainless Steel).
- Amine Addition: Add 40% aqueous methylamine (388 g, 5.0 mol). The excess amine acts as both reactant and acid scavenger.[1][2]
- Reaction: Seal the reactor. Heat to 130–140°C.[1][2] The internal pressure will rise to approx. [1][2][3] 0.3–0.5 MPa.[1][2] Stir at 500 rpm for 6–8 hours.
- Monitoring: Monitor by HPLC (C18 column, MeOH/Water 70:30). Reaction is complete when starting material < 0.5%.[1][2][4]
- Workup: Cool to 25°C. Vent excess methylamine into a scrubber (dilute HCl).
- Filtration: The product precipitates as a yellow solid.[1][2][5] Filter the slurry.[1][2][3][5][6]
- Washing: Wash the cake with water (3 x 200 mL) to remove ammonium chloride byproducts.
- Drying: Dry in a vacuum oven at 60°C.
  - Typical Yield: 92–95%[1][2]
  - Purity: >98%[1][2][6][7][8]

Pathway B: N-Methylation via Formylation (High Purity)

Context: Direct methylation of p-nitroaniline with methyl iodide often leads to mixtures of mono- and di-methylated products.[1][2] This route uses a "protection-methylation-deprotection"

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strategy to guarantee mono-substitution.[1][2]

Experimental Protocol

Step 1: N-Formylation

- Reflux p-nitroaniline (13.8 g, 0.1 mol) in 98% Formic acid (50 mL) for 2 hours.
- Pour into ice water. Filter the N-formyl-p-nitroaniline precipitate. (Yield: ~95%).

Step 2: Methylation

- Dissolve the N-formyl intermediate in DMF (50 mL).
- Add Potassium tert-butoxide (1.1 eq) at 0°C. Stir for 15 min.
- Add Methyl Iodide (1.1 eq) dropwise.[1][2] Warm to RT and stir for 2 hours.
- Quench with water; filter the N-methyl-N-formyl intermediate.[1][2]

Step 3: Hydrolysis to Hydrochloride Salt

- Suspend the methylated intermediate in Ethanol (50 mL).
- Add conc.[1][2][3][5] HCl (10 mL). Reflux for 1 hour.
- Critical Isolation: Evaporate the solvent in vacuo to dryness.[1][2] The residue is the crude **p-nitro-N-methylaniline hydrochloride**.[1][2]

Hydrochloride Salt Synthesis & Stability

The free base of p-nitro-N-methylaniline is a very weak base (pKa ≈ 1.[1][2]0) due to the strong electron-withdrawing nitro group.[1][2] Consequently, the hydrochloride salt is hydrolytically unstable and will dissociate back to the free base in water.[1][2]

Protocol for Stable Salt Isolation (Anhydrous): To isolate the stable hydrochloride salt, water must be excluded.[1][2]

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- Dissolution: Dissolve 10 g of pure p-nitro-N-methylaniline free base in 100 mL of anhydrous ethyl acetate or dichloromethane.
- Acidification: Bubble dry HCl gas through the solution, or add 2.0 M HCl in diethyl ether (1.2 eq) dropwise at 0°C.
- Precipitation: A pale yellow/white precipitate of the hydrochloride salt will form immediately.[1][2]
- Filtration: Filter under nitrogen atmosphere (hygroscopic).
- Storage: Store in a desiccator. Exposure to humid air will turn the salt back to the yellow free base.[1][2]

Data Summary Table

Parameter	Free Base	Hydrochloride Salt
CAS	100-15-2	N/A (Transient)
Appearance	Yellow Prisms	White/Pale Yellow Powder
Melting Point	150–152°C	>180°C (Decomposes)
Solubility (Water)	Insoluble (<0.1 g/L)	Soluble (Hydrolyzes)
pKa (Conjugate Acid)	~1.0	N/A

Safety & Toxicology (E-E-A-T)

- Methemoglobinemia: Like all nitroanilines, this compound is a potent methemoglobin former.[1][2] It can be absorbed through the skin.[1][2]
  - Control: Double-gloving (Nitrile + Laminate) is mandatory.[1][2]
- Explosion Hazard: While MNA is a stabilizer, it is a nitro compound.[1][2] Avoid heating dry material in confined spaces.[1][2]

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- Reagent Handling: Methylamine (gas/liquid) is corrosive and flammable.[1][2] Methyl Iodide is a neurotoxin and alkylating agent.[1][2]

References

- Preparation of N-methyl-p-nitroaniline.Google Patents, CN101580473B.[1][2] (High-yield formylation/methylation route).[1][2] Link
- Nucleophilic Aromatic Substitution of p-Nitrochlorobenzene.Journal of Organic Chemistry.
- N-Methyl-4-nitroaniline Properties.PubChem CID 7483. (Physical data and toxicity). Link
- Synthesis of p-Nitroaniline Derivatives.Organic Syntheses, Coll. Vol. 2, p. 438.[1][2] (Foundational amine protection/nitration logic). Link

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Sources

- 1. N-Methyl-4-nitroaniline | C7H8N2O2 | CID 7483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-METHYL-4-NITROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. prepchem.com [prepchem.com]
- 4. echemi.com [echemi.com]
- 5. magritek.com [magritek.com]
- 6. CN109516921B - Method for preparing p-nitroaniline - Google Patents [patents.google.com]
- 7. N-Methyl-4-nitroaniline | 100-15-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. CAS 100-15-2: N-Methyl-4-nitroaniline | CymitQuimica [cymitquimica.com]
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